

Navigating the Video Codec Patent Maze: A Comparative Guide to Leading Patent Pools

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Compound of Interest

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In the intricate landscape of video technology, where innovation is rapid and intellectual property is paramount, patent pools play a pivotal role in the dissemination and adoption of crucial video codec standards. For researchers, scientists, and drug development professionals who increasingly rely on high-quality video for data analysis, collaboration, and communication, understanding the effectiveness and intricacies of these pools is essential. This guide provides an objective comparison of the leading patent pools in the video codec industry, focusing on their structure, licensing terms, and market impact, supported by available data and methodologies for evaluation.

The video codec industry is dominated by a few key standards, primarily the H.26x series (H.264/AVC, H.265/HEVC, and the latest H.266/VVC) and the open-source alternative AV1. The licensing of the thousands of standard-essential patents (SEPs) underpinning these technologies is largely managed by patent pools, which are agreements between two or more patent owners to license their patents as a single package. This mechanism aims to simplify the licensing process, reduce transaction costs, and provide greater legal certainty for technology implementers.

This guide will focus on the comparative effectiveness of the most prominent patent pools: Via Licensing Alliance (formerly MPEG LA and Via Licensing), Access Advance, and Velos Media. We will also touch upon the emerging licensing models from Sisvel for AV1 and the content distribution-focused approach of Avanci.

Quantitative Comparison of Major Patent Pools

To facilitate a clear comparison, the following tables summarize the key quantitative data available for the major patent pools in the video codec industry.

Metric	Via Licensing Alliance (HEVC/VVC)	Access Advance (HEVC/VVC)	Velos Media (HEVC)	Sisvel (AV1)
Primary Codecs Covered	H.264/AVC, H.265/HEVC, H.266/VVC	H.265/HEVC, H.266/VVC, and a multi-codec license including AV1 and VP9 for content distribution	H.265/HEVC	AV1, VP9
Approx. Number of Patents	HEVC pool includes approx. 5,000 patents (as of May 2021)[1]	HEVC Advance pool includes over 27,000 patents worldwide (as of July 2025)[2]. VVC pool licensors are also numerous.	Owns and licenses a portfolio of more than 450 global assets.	The AV1 patent list details 1,941 patents from 21 licensors.
Key Licensors	Apple, Canon, Samsung Electronics, Siemens, TCL[1][3]	Dolby, Google, Huawei, Philips, Samsung, Sharp Corporation[1][4]	BlackBerry, Ericsson, Panasonic, Qualcomm, Sharp, Sony[5]	JVCKENWOOD, NTT, Orange, Philips, Toshiba
Known Licensees	Over 550 licensees for the HEVC pool, including major consumer electronics companies like Apple, Samsung, Sony, and Huawei[6]. Microsoft	A broad range of companies across various sectors, including major technology firms. The HEVC Advance pool has numerous licensees including HP Inc. and Micro-Star	Over 40 licensees, accounting for a substantial portion of global HEVC-capable set-top box and TV sales[1]	The number of licensees for the AV1 and VP9 pools is not publicly detailed but is growing.

recently became
a licensee.[7][8]
International[4]
[9]. The VVC
pool also has a
growing list of
licensees[10].

Publicly Available	Yes	Yes (tiered	No[11][12]	Yes
Royalty Rates		structure)		

Royalty Rate Structures: A Closer Look

The royalty rates and structures are a critical factor in the effectiveness and market acceptance of a patent pool. Below is a more detailed breakdown of the publicly available information.

Via Licensing Alliance (Formerly MPEG LA)

Via LA, which merged with MPEG LA in 2023, has historically offered relatively straightforward and transparent licensing terms.[13][14]

- HEVC (H.265): The license fee is \$0.20 per unit after the first 100,000 units annually, with an annual cap of \$25 million per licensee enterprise.[12][15] There are no separate royalties for HEVC content.[12]
- VVC (H.266): For hardware and paid software, the royalty is \$0.20 per unit after the first 100,000 units, with a cap of \$30 million annually for both VVC products and free software. [16]
- Regional Tiering: In 2025, Via LA introduced a regional tier system for its HEVC/VVC pool, with increased rates for Tier R1 territories (including the US, Europe, Japan, and South Korea) while maintaining current rates for Tier R2 (mainland China).[17]

Access Advance

Access Advance employs a more complex, tiered royalty structure with different rates based on device categories and sales regions. They also offer a Multi-Codec Bridging Agreement (MCBA) for products implementing both HEVC and VVC.

- HEVC (H.265): Royalty rates vary by device category (e.g., Mobile Devices, Connected Home, 4K UHD+ TVs) and region (Region 1 for developed markets and Region 2 for emerging markets with a 50% discount).[18] The pool represents an estimated 75-80% of the global HEVC patent landscape.[2]
- VVC (H.266): Similar to the HEVC program, VVC licensing has a tiered royalty structure with regional variations and annual caps for different product categories.[19]
- Video Distribution Patent Pool (VDP): In 2025, Access Advance launched the VDP, a "one-stop-shop" license for internet streaming covering HEVC, VVC, AV1, and VP9.[20] The royalty is based on the size of the streaming service, determined by metrics like monthly active users, subscribers, or revenue.[20]

Velos Media

Velos Media has chosen not to publicly disclose its royalty rates for its HEVC patent portfolio. [11][12] This lack of transparency has been a point of contention in the industry and has led to uncertainty for potential licensees.[21]

Sisvel

Sisvel administers patent pools for the AV1 and VP9 codecs, which are often positioned as "royalty-free." However, Sisvel asserts that these codecs use patented technologies that require licensing.

- AV1: Sisvel's standard royalty rates for AV1 are €0.32 for consumer display devices and €0.11 for non-display devices. A lower rate is offered for licensees in full compliance. There are no royalties on content.

Experimental Protocols: Evaluating Patent Pool Effectiveness

The effectiveness of a patent pool can be evaluated through several methodologies, primarily centered around the concept of Fair, Reasonable, and Non-Discriminatory (FRAND) licensing terms. These protocols are crucial for ensuring that the pool promotes, rather than hinders, the adoption of a standard.

Determining FRAND Royalty Rates

There is no single universally accepted method for calculating a FRAND royalty rate. However, courts and industry experts commonly refer to the following approaches:

- **Comparable Licenses/Agreements:** This method involves looking at the royalty rates agreed upon in comparable licensing agreements for similar technologies. This is considered a strong indicator of what the market deems to be a fair price.
- **Top-Down Approach:** This methodology starts by determining the total aggregate royalty burden for all SEPs related to a particular standard. This aggregate royalty is then apportioned among the different patent holders based on the proportion of essential patents they own. This approach aims to prevent "royalty stacking," where the sum of individual royalty demands becomes commercially unreasonable.
- **Patent Pool Method:** The licensing terms of existing patent pools for comparable technologies can be used as a benchmark for determining FRAND rates for a new standard.

Assessing Patent Essentiality

A key aspect of a well-functioning patent pool is the rigorous evaluation of whether a patent is truly essential to the standard. This is typically done by independent technical experts. The process involves:

- **Claim Charting:** Patent claims are mapped to the specific sections of the technical standard to demonstrate that implementing the standard would necessarily infringe on the patent.
- **Independent Evaluation:** An unbiased third-party expert reviews the claim charts and provides an opinion on the essentiality of the patent. This helps to prevent the inclusion of non-essential patents, which could be anti-competitive.

Market Adoption and Litigation Analysis

The ultimate measure of a patent pool's effectiveness is its impact on the market. This can be assessed by:

- **Adoption Rate of the Standard:** A successful patent pool should facilitate the widespread adoption of the technology it licenses. Tracking the penetration of codecs in devices and

services over time can indicate the effectiveness of the licensing environment.

- **Litigation Frequency and Outcomes:** A high volume of litigation involving a patent pool or its members may suggest issues with its licensing terms or the perceived value of its patents. Conversely, a low level of litigation and a high number of voluntary license agreements can be a sign of a successful pool.

Notable Litigation and Market Dynamics

The video codec patent landscape is not without its legal battles, which often shape the strategies of both patent holders and implementers.

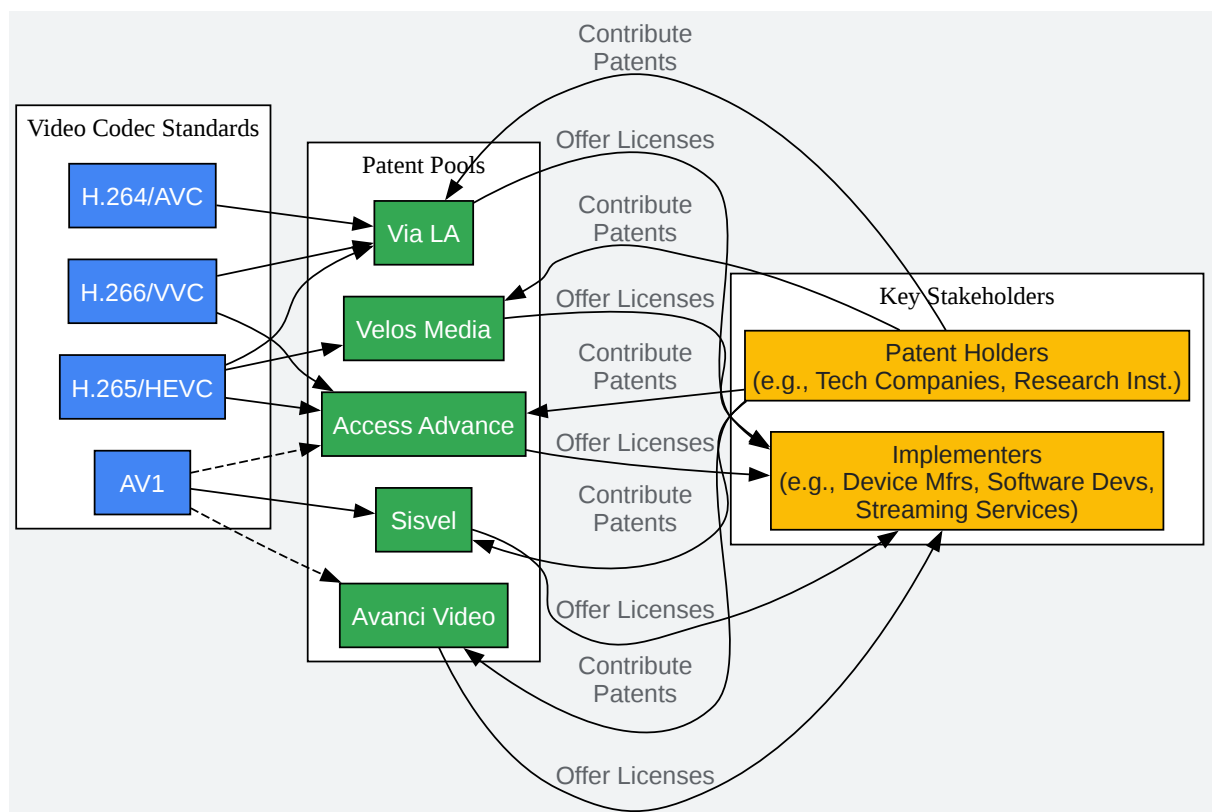
A significant recent case involved licensors from the Via LA HEVC patent pool suing Microsoft in Germany for patent infringement related to its use of HEVC in products like Windows and Xbox.^{[6][22]} The dispute was settled in October 2025, with Microsoft taking a license to the Via LA HEVC program.^{[7][23]} This case highlights the willingness of major patent pools to enforce their patent rights against even the largest technology companies.

Velos Media has also been involved in litigation. Unified Patents, a firm that challenges the validity of patents, has filed Inter Partes Reviews (IPRs) against several of Velos Media's patents.^{[21][24][25][26]} More recently, in 2025, Velos Media initiated a lawsuit against ByteDance (TikTok) over the use of H.265 technology.^[27]

The emergence of Avanci Video, a patent pool focused on licensing to internet streaming services rather than device manufacturers, represents a significant shift in the licensing paradigm.^[28] This model, which covers multiple codecs including HEVC, VVC, AV1, and VP9, could further complicate the licensing landscape for content distributors.

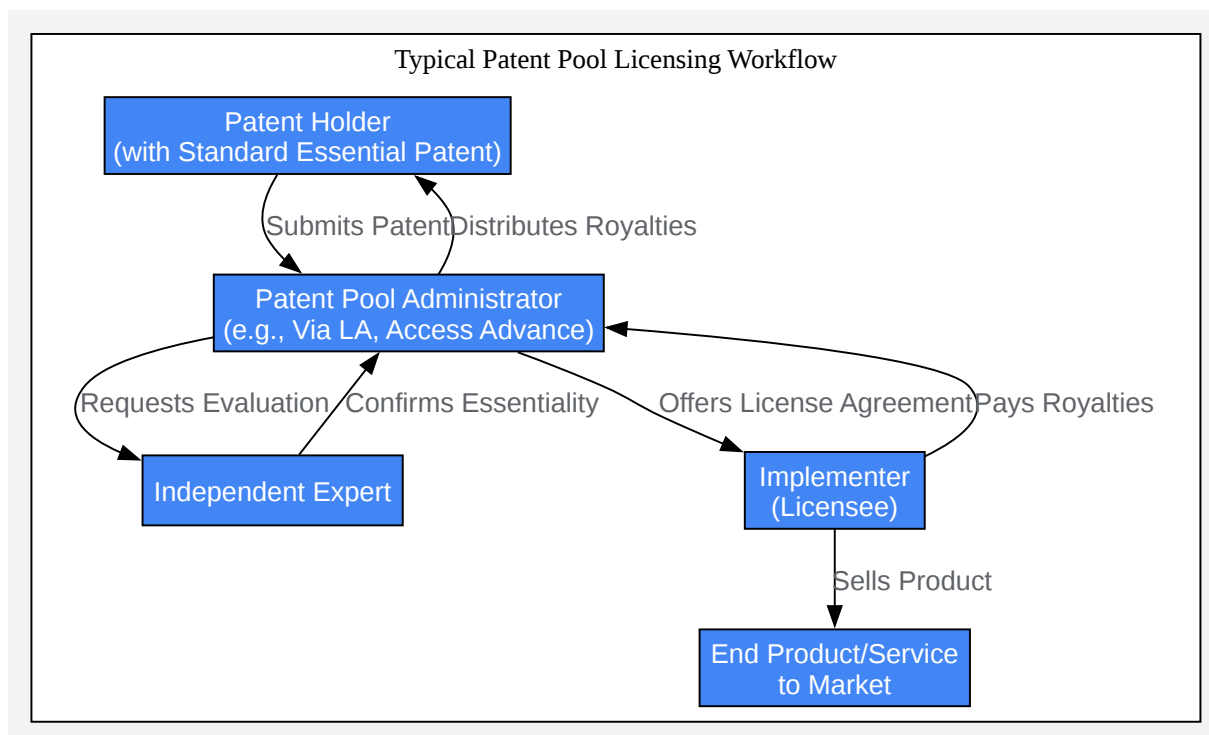
Visualizing the Patent Pool Ecosystem

To better understand the relationships and workflows within the video codec patent industry, the following diagrams have been created using Graphviz.



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Caption: Key entities in the video codec patent ecosystem.



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Caption: Simplified workflow of patent licensing via a pool.

Conclusion

The effectiveness of a patent pool in the video codec industry is a multifaceted issue. For technology implementers, the ideal scenario is a single, comprehensive, and transparently priced pool for each standard. However, the reality, particularly for HEVC, has been a fragmented landscape with multiple pools, leading to uncertainty and the risk of royalty stacking.

Via Licensing Alliance offers a long-standing and relatively stable licensing environment with clear, albeit recently tiered, royalty rates. Access Advance has emerged as a major player with a large portfolio of patents and innovative licensing models like its multi-codec agreement and

content distribution pool, though its tiered royalty structure can be more complex to navigate. Velos Media's lack of transparency on royalty rates remains a significant challenge for potential licensees. For the ostensibly "royalty-free" AV1, the emergence of the Sisvel patent pool has introduced a new layer of licensing considerations. Finally, Avanci's focus on content distribution signals a potential new front for patent licensing in the streaming era.

For researchers and professionals in fields that depend on video technology, understanding these dynamics is crucial for making informed decisions about technology adoption and for anticipating future trends in the cost and accessibility of video codecs. The ongoing evolution of the patent pool landscape will undoubtedly continue to shape the future of video compression and distribution.

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